

Investigating the Role of c-Met with JNJ-38877618: A Technical Guide

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Compound of Interest

Compound Name: JNJ-38877618

Cat. No.: B608213

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **JNJ-38877618**, a potent and highly selective small molecule inhibitor of the c-Met receptor tyrosine kinase. This document details the mechanism of action of **JNJ-38877618**, its key quantitative characteristics, and comprehensive protocols for essential in vitro and in vivo experiments to investigate the role of c-Met in cancer biology.

Introduction to c-Met and JNJ-38877618

The c-Met proto-oncogene encodes a receptor tyrosine kinase that plays a crucial role in cell proliferation, migration, and survival. Dysregulation of the c-Met signaling pathway, often through amplification, mutation, or overexpression, is a key driver in the progression of various human cancers. **JNJ-38877618** is a highly selective, orally bioavailable inhibitor of c-Met kinase activity, making it a valuable tool for both basic research and clinical investigation.

Quantitative Data Summary

The following tables summarize the key quantitative data for **JNJ-38877618**, providing a comparative overview of its potency and activity.

Table 1: Biochemical Potency of **JNJ-38877618**

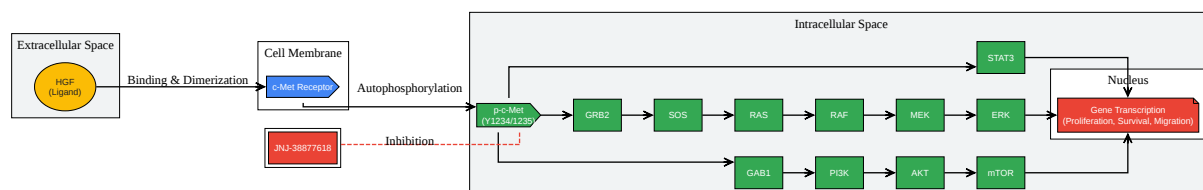
Target	Parameter	Value (nM)
Wild-type c-Met	IC50	2[1][2]
M1268T mutant c-Met	IC50	3[1][2]
Wild-type c-Met	Kd	1.4[1]
Wild-type MET	Kd	1.2[3]
M1250T mutant MET	Kd	2.1[3]
Y1235D mutant MET	Kd	21[3]

Table 2: Physicochemical Properties of **JNJ-38877618**

Property	Value
Molecular Formula	C20H12F2N6
Molecular Weight	374.35 g/mol
Solubility in DMSO	~5 mg/mL (13.36 mM)[4]
Solubility in Water	Insoluble[5]
Storage	Store at -20°C[4]

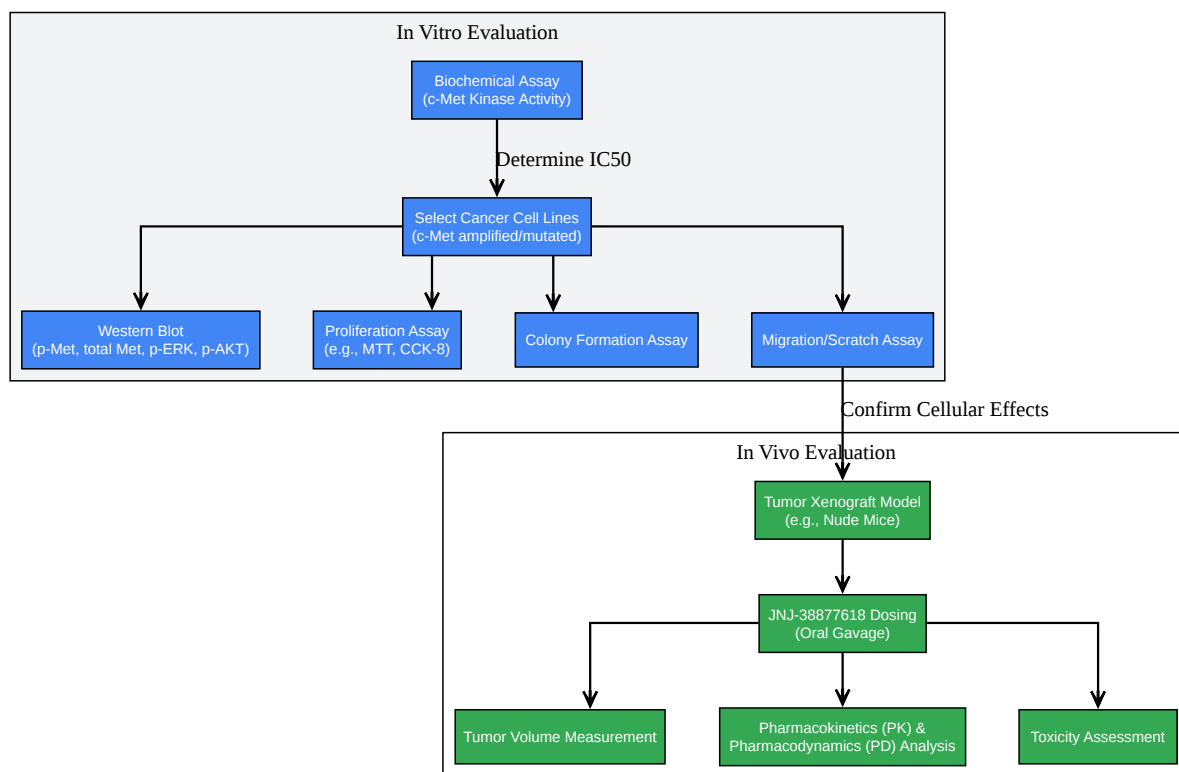
Signaling Pathways and Experimental Workflows

Visualizing the intricate signaling cascades and experimental procedures is crucial for a comprehensive understanding. The following diagrams, generated using the DOT language, illustrate the c-Met signaling pathway and a typical experimental workflow for evaluating c-Met inhibitors.



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Figure 1: c-Met Signaling Pathway and Inhibition by **JNJ-38877618**.



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